

Conteltinib combination therapies

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: Conteltinib

CAS No.: 1384860-29-0

Cat. No.: S524211

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Conteltinib Overview

Conteltinib (also known as **CT-707**) is a FAK inhibitor that has entered Phase III clinical trials [1]. It contains a **2,4-diaminopyrimidine core** structure, which is common among small molecular FAK inhibitors [1].

The table below summarizes key information about FAK inhibitors in clinical trials:

Inhibitor Name	Other Names	Clinical Trial Phase	Notes
Conteltinib [1]	CT-707 [1]	Phase III [1]	A FAK inhibitor based on a 2,4-diaminopyrimidine structure [1].
Defactinib [2]	VS-6063 [1]	Phase II [2]	Demonstrated antitumor activity in non-small cell lung cancer (NSCLC) [2].
GSK2256098 [2]		Phase II [2]	Inhibits phosphorylation of FAK at the Y397 site [2].
BI-853520 [2]	Ifebemtinib [1]	Phase I [2]	Contains a 2,4-diaminopyrimidine core [1].

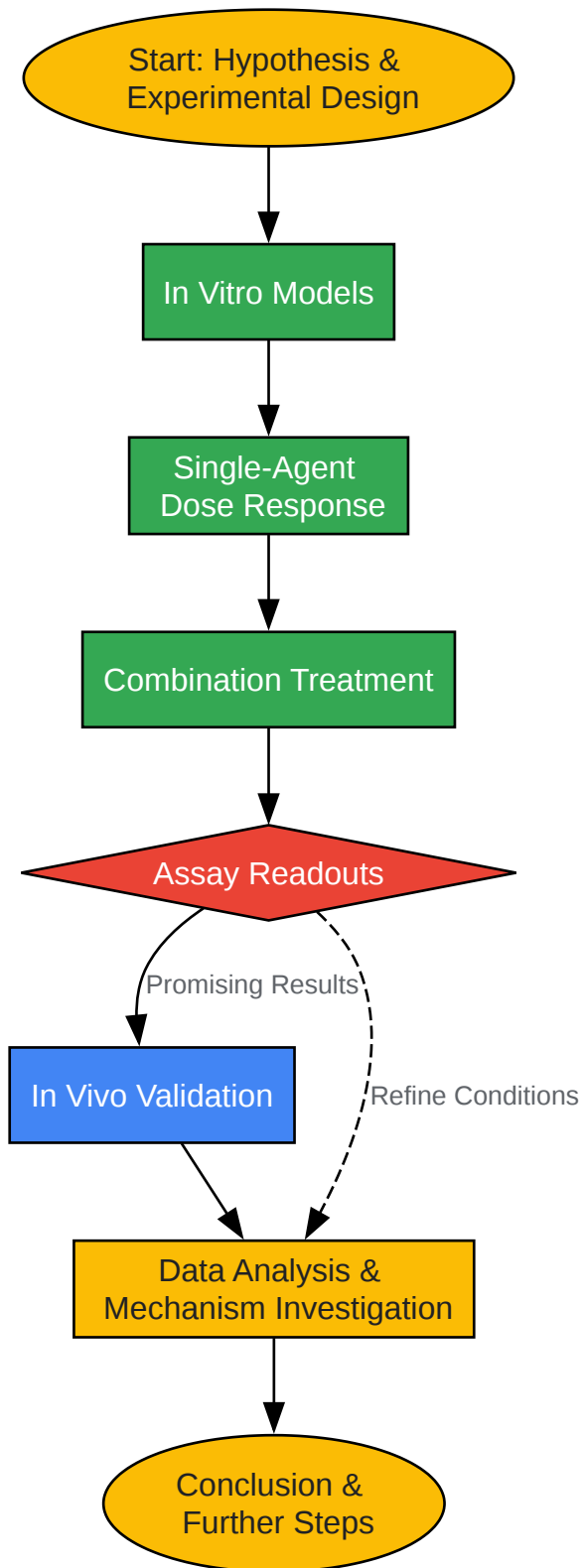
Rationale for FAK Inhibitor Combination Therapies

While specific data on **Conteltinib** combinations is limited in the search results, the general rationale for combining FAK inhibitors with other therapies is well-established in scientific literature.

- **Overcoming Drug Resistance:** Combining FAK inhibitors with other treatments helps overcome drug resistance. For example, inhibiting FAK can enhance the sensitivity of resistant tumors to mTORC1 inhibition [3].
- **Targeting Multiple Pathways:** FAK is a key node in multiple signaling pathways. Combining a FAK inhibitor with other targeted agents (e.g., **PI3K/AKT/mTOR** or **MEK/ERK pathway inhibitors**) can lead to more comprehensive pathway blockade and synergistic effects [3].
- **Synergy with Immunotherapy:** FAK plays a crucial role in the tumor microenvironment (TME). Combining FAK inhibitors with immunotherapy is an active research area, as FAK inhibition can modify the TME to make it more susceptible to immune attack [3].
- **Combination with Chemotherapy:** FAK inhibitors are being explored in combination with conventional chemotherapy agents to enhance anti-tumor potential [3].

Experimental Workflow Diagram

The following Graphviz diagram illustrates a generalized experimental workflow for evaluating a FAK inhibitor like **Conteltinib** in combination therapy:



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Experimental Workflow for FAK Inhibitor Combination Therapy

Current Information Limitations and Next Steps

The search results I obtained lack the specific technical details you need. Here are precise suggestions for finding the required information:

- **Consult Clinical Trial Registries:** Search for **NCT numbers** related to **Conteltinib** (CT-707) on official registries like ClinicalTrials.gov. Study protocols and published results often contain detailed methodology.
- **Retrieve Primary Research Papers:** Use the information that **Conteltinib** is in **Phase III trials** [1] to search scientific databases (e.g., PubMed, Google Scholar) for primary publications. These articles are the most reliable source for specific experimental protocols.
- **Review Patent Documents:** Patent filings for CT-707 can be an excellent source of detailed synthetic routes, formulation methods, and specific biological assay conditions.

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References

1. Recent advances in focal adhesion kinase (FAK)-targeting ... [pmc.ncbi.nlm.nih.gov]
2. Targeting Focal Adhesion Kinase in Lung Diseases - PMC - NIH [pmc.ncbi.nlm.nih.gov]
3. Roles and inhibitors of FAK in cancer: current advances ... [frontiersin.org]

To cite this document: Smolecule. [Conteltinib combination therapies]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b524211#conteltinib-combination-therapies>]

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